

Essential Safety and Logistics for Handling 1,3,3,5-Tetrachloropentane

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Compound of Interest

Compound Name: 1,3,3,5-Tetrachloropentane

Cat. No.: B14692985

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **1,3,3,5-Tetrachloropentane**. The following procedures are based on best practices for managing chlorinated hydrocarbons in a laboratory setting. A comprehensive, substance-specific risk assessment should be conducted before commencing any work.

Safety Profile and Hazards

While a specific Safety Data Sheet (SDS) for **1,3,3,5-Tetrachloropentane** is not readily available, it should be handled with the utmost care, assuming it possesses hazards similar to other chlorinated alkanes. Potential hazards include:

- Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.
- Irritation: Can cause skin, eye, and respiratory tract irritation.
- Environmental Hazard: Potentially harmful to aquatic life with long-lasting effects.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H8Cl4	LookChem [1], PubChem [2]
Molecular Weight	209.93 g/mol	LookChem [1], PubChem [2]
XLogP3	3.3	LookChem [1], PubChem [2]
CAS Number	24616-07-7	LookChem [1], PubChem [2]

Operational Plan: Safe Handling Procedure

1. Pre-Operational Checks:

- Ventilation: Ensure work is conducted in a properly functioning chemical fume hood.[3]
- Personal Protective Equipment (PPE) Inspection: Inspect all PPE for integrity before use. This includes chemical-resistant gloves (nitrile or neoprene are generally recommended for chlorinated hydrocarbons), chemical safety goggles, a face shield, a flame-retardant lab coat, and closed-toe shoes.[3][4]
- Emergency Equipment: Confirm that a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.
- Spill Kit: Have a spill kit containing an inert absorbent material (e.g., vermiculite, sand) readily available.[5]

2. Step-by-Step Handling:

- Don PPE: Put on all required personal protective equipment.
- Prepare Work Area: Ensure the fume hood sash is at the appropriate height. Cover the work surface with absorbent, chemical-resistant material.
- Chemical Handling:
 - Use spark-proof tools and explosion-proof equipment.
 - Avoid inhalation of vapors and direct contact with skin and eyes.

- Keep the container tightly closed when not in use.
- Ground/bond the container and receiving equipment to prevent static discharge.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.
 - Clean the work area and decontaminate any equipment used.
 - Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items in the appropriate hazardous waste stream.

3. Emergency Protocols:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spill:
 - Evacuate the immediate area and alert others.
 - Eliminate all ignition sources.
 - Wearing appropriate PPE, contain the spill using an inert absorbent material.
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[5]

Disposal Plan

1. Waste Segregation and Collection:

- Waste Stream: **1,3,3,5-Tetrachloropentane** waste is classified as halogenated organic waste.
- Container: Collect waste in a dedicated, clearly labeled, and compatible hazardous waste container (e.g., glass or polyethylene) with a secure, tight-fitting lid.[\[5\]](#)
- Labeling: The container must be labeled "Hazardous Waste" and include the chemical name "**1,3,3,5-Tetrachloropentane**".
- Filling: Do not fill liquid waste containers beyond 75% capacity to allow for vapor expansion.
[\[5\]](#)

2. Storage:

- Store the hazardous waste container in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- Keep away from heat, sparks, and open flames.

3. Disposal:

- Dispose of the hazardous waste through your institution's designated hazardous waste management program, following all local, state, and federal regulations.
- Do not dispose of **1,3,3,5-Tetrachloropentane** down the drain or with general laboratory trash.

Safe Handling and Disposal Workflow

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Caption: Workflow for the safe handling and disposal of **1,3,3,5-Tetrachloropentane**.

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